

Handling and safety precautions for (Rac)-WAY-161503 hydrochloride

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Compound of Interest

Compound Name: (Rac)-WAY-161503 hydrochloride

Cat. No.: B1662587

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Technical Support Center: (Rac)-WAY-161503 Hydrochloride

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **(Rac)-WAY-161503 hydrochloride**. Below you will find troubleshooting guides, frequently asked questions (FAQs), and detailed protocols to ensure the safe and effective use of this compound in your experiments.

Chemical and Physical Properties

(Rac)-WAY-161503 hydrochloride is a potent and selective 5-HT_{2C} receptor agonist.^{[1][2]} It is a valuable tool for investigating the role of the 5-HT_{2C} receptor in various physiological processes.

Property	Value	Source
Synonym	8,9-Dichloro-2,3,4,4a-tetrahydro-1H-pyrazino[1,2-a]quinoxalin-5(6H)-one hydrochloride	
Molecular Formula	C ₁₁ H ₁₁ Cl ₂ N ₃ O · HCl	[3]
Molecular Weight	308.59 g/mol	
CAS Number	276695-22-8	[2]
Appearance	White to off-white powder	
Purity	≥98% (HPLC) or ≥99%	

Handling and Storage

Proper handling and storage are crucial for maintaining the integrity and activity of **(Rac)-WAY-161503 hydrochloride**.

Condition	Recommendation	Source
Powder Storage	Desiccate at room temperature or store at -20°C for long-term (up to 3 years).	[3][4]
Solution Storage	Store stock solutions at -20°C for up to 1 month or -80°C for up to 6 months. Aliquot to avoid repeated freeze-thaw cycles.	[1]
Shipping	Shipped at room temperature with blue ice; stable for several weeks under these conditions.	[5][6]

Troubleshooting Guide

This guide addresses common issues that may arise during the handling and use of **(Rac)-WAY-161503 hydrochloride**.

Issue	Possible Cause	Solution
Difficulty Dissolving the Compound	Compound has low solubility in aqueous solutions.	Use an appropriate solvent such as DMSO.[1][4][5] For higher solubility, you can warm the tube to 37°C and use an ultrasonic bath.[7] If precipitation occurs, heating and/or sonication can aid dissolution.[1]
Inconsistent Experimental Results	Improper storage leading to degradation. Repeated freeze-thaw cycles of stock solutions.	Ensure the compound is stored according to the recommended conditions (see Handling and Storage table). Prepare single-use aliquots of your stock solution to avoid degradation from repeated temperature changes.[1]
Precipitation in In Vivo Formulation	The compound has precipitated out of the vehicle solution.	Ensure the stock solution is clear before adding co-solvents. Prepare fresh working solutions for in vivo experiments on the day of use. [1] Consider using a formulation with co-solvents like PEG300, Tween-80, or SBE-β-CD.[1]
Unexpected Biological Effects	Off-target effects at high concentrations.	(Rac)-WAY-161503 hydrochloride is selective for the 5-HT _{2C} receptor but can interact with 5-HT _{2A} and 5-HT _{2B} receptors at different concentrations.[8][9] Perform dose-response experiments to determine the optimal

concentration for your specific model and desired effect.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action of **(Rac)-WAY-161503 hydrochloride**?

A1: **(Rac)-WAY-161503 hydrochloride** is a potent and selective agonist for the serotonin 5-HT_{2C} receptor, with a K_i of 4 nM and an EC₅₀ of 12 nM.^{[1][2]} Activation of this G-protein coupled receptor (GPCR) stimulates intracellular signaling pathways, such as inositol phosphate (IP) formation and calcium mobilization.^{[8][9]}

Q2: What are the recommended solvents for this compound?

A2: For in vitro studies, DMSO is the most commonly recommended solvent.^{[1][4][5]} The compound is soluble in DMSO at concentrations greater than 10 mg/mL. It is also soluble in chloroform, dichloromethane, ethyl acetate, and acetone.^[7] For in vivo experiments, specific formulations using co-solvents are necessary.

Q3: How should I prepare a solution for in vivo administration?

A3: A common method involves first dissolving the compound in DMSO to create a stock solution. This stock is then further diluted with a mixture of co-solvents. For example, a vehicle could consist of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.^[1] It is recommended to prepare these working solutions fresh on the day of the experiment.^[1]

Q4: What are the key safety precautions I should take when handling this compound?

A4: You should use proper personal protective equipment (PPE), including gloves, lab coat, and safety glasses.^[3] Work in a well-ventilated area and avoid inhaling dust or aerosols.^[3] In case of contact with eyes or skin, flush immediately with plenty of water.^[3] For detailed information, refer to the Material Safety Data Sheet (MSDS).

Q5: What are the known applications of **(Rac)-WAY-161503 hydrochloride** in research?

A5: This compound is primarily used in neuroscience research to study the effects of 5-HT_{2C} receptor activation. It has been investigated for its anti-obesity and antidepressant-like effects.

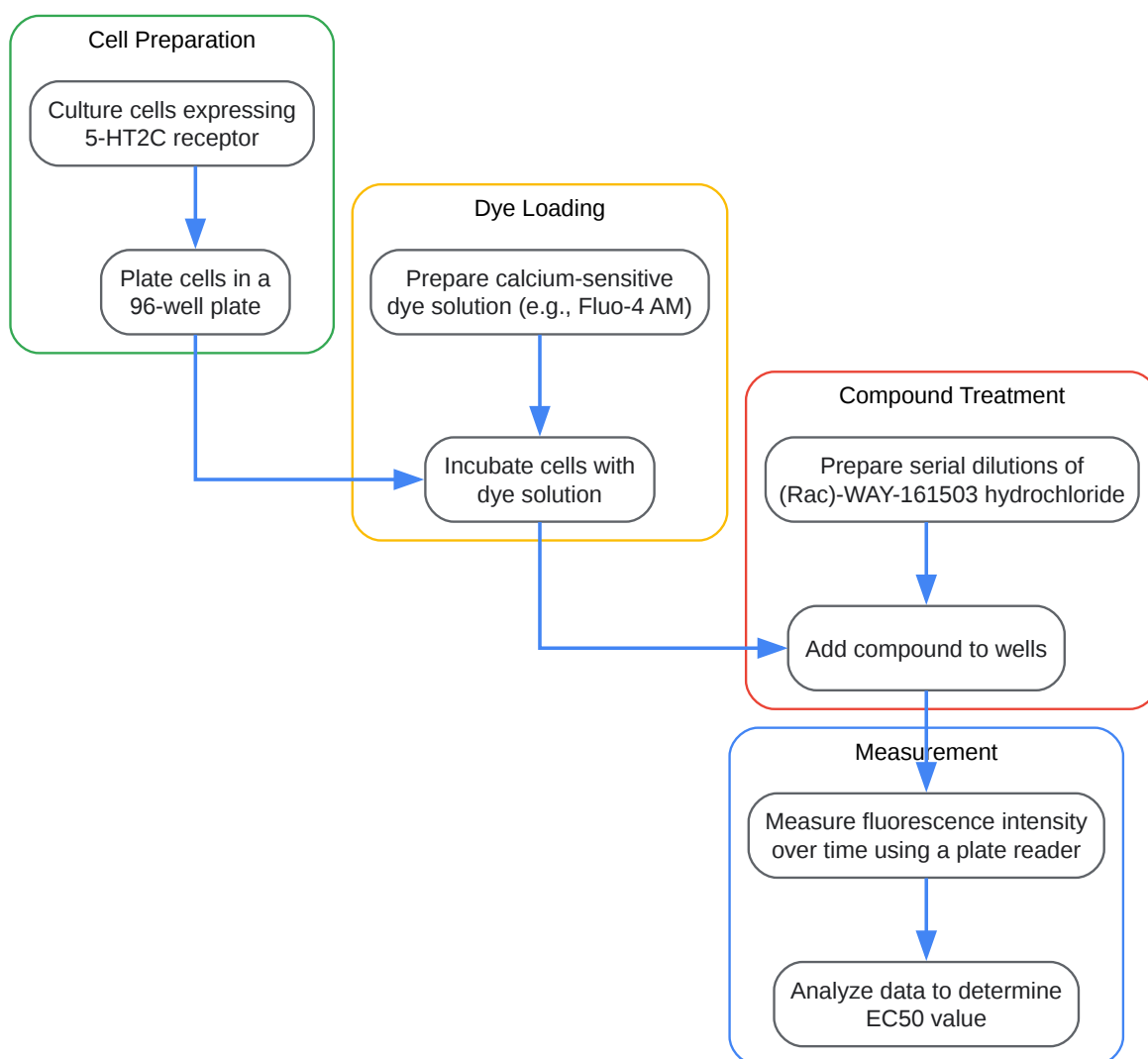
[1][2] Studies have shown it can decrease food intake and locomotor activity in animal models.

[1][8]

Experimental Protocols & Signaling Pathways

In Vitro Calcium Mobilization Assay

This protocol outlines a general procedure for measuring 5-HT_{2C} receptor activation by monitoring intracellular calcium changes.

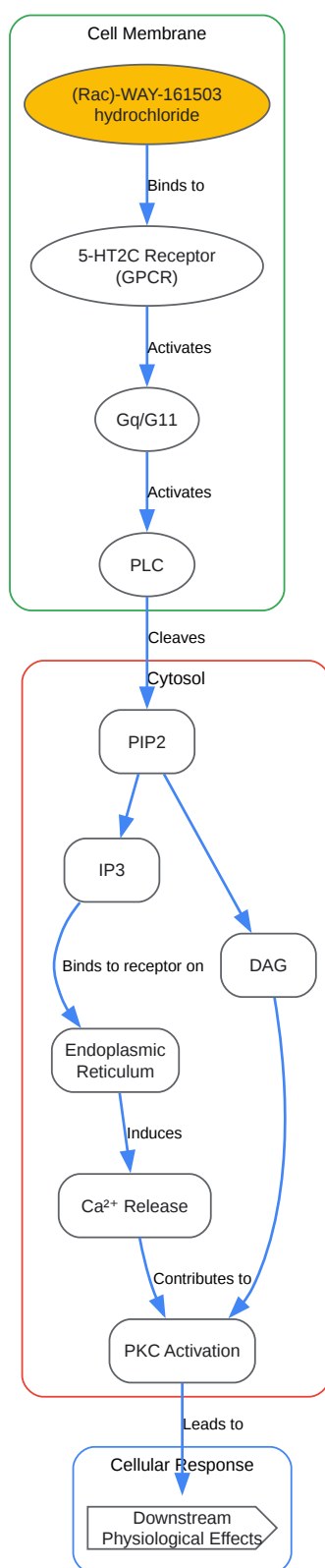


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Caption: Workflow for an in vitro calcium mobilization assay.

Signaling Pathway of 5-HT_{2C} Receptor Activation

Activation of the 5-HT_{2C} receptor by **(Rac)-WAY-161503 hydrochloride** initiates a cascade of intracellular events.



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Caption: 5-HT2C receptor signaling cascade upon agonist binding.

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